

Technical Guide: 3-(2-Methylpropoxy)pyridin-2-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(2-Methylpropoxy)pyridin-2-amine

CAS No.: 115835-70-6

Cat. No.: B3085869

[Get Quote](#)

CAS Registry Number: 115835-70-6 Chemical Formula: C

H

N

O Molecular Weight: 166.22 g/mol IUPAC Name: **3-(2-methylpropoxy)pyridin-2-amine**

Synonyms: 3-Isobutoxypyridin-2-amine; 2-Amino-3-isobutoxypyridine[1]

Executive Summary

3-(2-Methylpropoxy)pyridin-2-amine is a functionalized aminopyridine derivative serving as a high-value pharmacophore in medicinal chemistry.[1] Its structural core—an electron-rich 2-aminopyridine with a lipophilic isobutoxy group at the C3 position—renders it an ideal scaffold for ATP-competitive kinase inhibitors (e.g., CDK2, ROS1) and imidazo[1,2-a]pyridine synthesis. This guide provides a comprehensive analysis of its synthesis, physicochemical properties, and application in drug discovery.[2]

Chemical Identity & Physicochemical Properties[1][3][4][5][6]

The compound features a pyridine ring substituted with an amino group at position 2 and an isobutoxy ether linkage at position 3. This specific substitution pattern modulates the basicity of the pyridine nitrogen and enhances lipophilicity, facilitating membrane permeability in drug candidates.

Table 1: Physicochemical Profile

Property	Value	Context/Relevance
CAS Number	115835-70-6	Primary Identifier
PubChem CID	Search Required	Database ID
SMILES	<chem>CC(C)COC1=C(N)N=CC=C1</chem>	Chemoinformatics
LogP (Predicted)	~1.35 - 1.80	Optimal for Fragment-Based Drug Discovery (FBDD)
pKa (Pyridine N)	~6.5 - 7.0	Protonation state at physiological pH
H-Bond Donors	1 (NH)	Critical for Hinge Binding (Kinase)
H-Bond Acceptors	3 (Pyridine N, Ether O, NH)	Interaction with Ser/Thr residues
Topological Polar Surface Area	~48 Å ²	Good oral bioavailability predictor

Synthesis & Manufacturing Protocols

The synthesis of **3-(2-Methylpropoxy)pyridin-2-amine** presents a classic regioselectivity challenge: ensuring O-alkylation over N-alkylation when starting from 2-amino-3-hydroxypyridine.[1] Two primary routes are established:

Route A: Direct O-Alkylation (The "Green" Route)

This method utilizes 2-amino-3-hydroxypyridine as the starting material.^[1] The key is controlling the base and solvent to favor the harder nucleophile (Oxygen) over the softer nucleophile (Nitrogen).

- Reagents: 2-Amino-3-hydroxypyridine, 1-Bromo-2-methylpropane (Isobutyl bromide), Cesium Carbonate (Cs

CO

).^[1]

- Solvent: DMF or DMSO (Polar aprotic promotes S

2).

- Conditions: 60-80°C, 12-24 hours.^[1]

Protocol:

- Dissolve 2-amino-3-hydroxypyridine (1.0 eq) in anhydrous DMF (10 vol).

- Add Cs

CO

(1.5 eq) and stir for 30 min at RT to form the phenoxide anion.

- Add 1-Bromo-2-methylpropane (1.2 eq) dropwise.

- Heat to 70°C and monitor by HPLC.

- Workup: Dilute with water, extract with EtOAc. Wash organic layer with brine (3x) to remove DMF. Dry over Na

SO

and concentrate.

- Purification: Flash chromatography (Hexane/EtOAc gradient).

Route B: S Ar & Reduction (The "Scale-Up" Route)

This route avoids N-alkylation ambiguity by installing the ether linkage before the amine is fully formed (or using a nitro precursor).[1]

- Step 1 (S

Ar): 3-Fluoro-2-nitropyridine + Isobutanol + NaH

3-Isobutoxy-2-nitropyridine.[1]

- Step 2 (Reduction): 3-Isobutoxy-2-nitropyridine + H

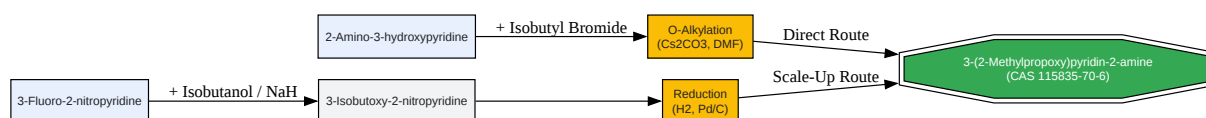
/Pd-C (or Fe/NH

Cl)

3-(2-Methylpropoxy)pyridin-2-amine.[1]

Why this route? It guarantees regioselectivity (O-alkylation) due to the strong electron-withdrawing effect of the nitro group activating the C3-fluorine.[1]

Visualization: Synthesis Pathways



[Click to download full resolution via product page](#)

Caption: Comparison of Direct O-Alkylation (Route A) vs. Nitro-Reduction (Route B) for synthesis.

Analytical Characterization

Validating the identity of CAS 115835-70-6 requires distinguishing it from its regioisomer (2-isobutoxypyridin-3-amine).[1]

Proton NMR (¹H NMR, 400 MHz, DMSO-d)

- 7.50 (dd, 1H): H-6 of pyridine (deshielded by N).
- 6.90 (dd, 1H): H-4 (adjacent to alkoxy).
- 6.50 (dd, 1H): H-5.
- 5.60 (s, 2H): -NH
(Broad singlet, exchangeable).
- 3.75 (d, 2H): -O-CH
-CH (Distinctive doublet for isobutoxy).[\[1\]](#)
- 2.05 (m, 1H): -CH(CH
)
(Methine multiplet).
- 0.98 (d, 6H): -CH(CH
)
(Gem-dimethyl doublet).

HPLC Method (Quality Control)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μm).
- Mobile Phase A: Water + 0.1% Formic Acid.[\[1\]](#)
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV at 254 nm and 210 nm.

Biological & Pharmaceutical Relevance[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Kinase Inhibition (The "Hinge Binder")

The 2-aminopyridine motif is a "privileged scaffold" in kinase drug discovery. It mimics the adenine ring of ATP, forming critical hydrogen bonds with the kinase hinge region.

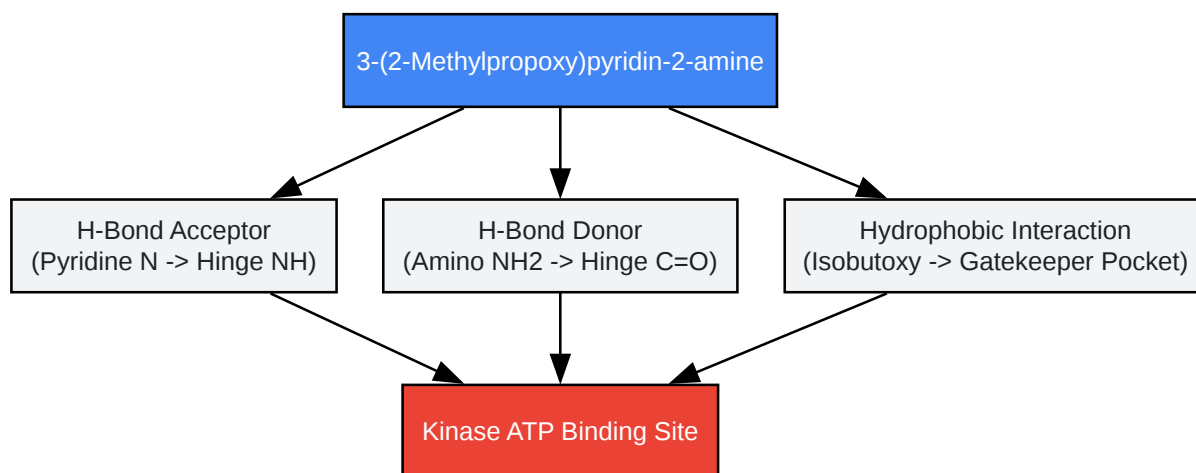
- Mechanism: The pyridine nitrogen acts as an H-bond acceptor, while the exocyclic amino group acts as an H-bond donor.^[1]
- Role of C3-Isobutoxy: The bulky, lipophilic isobutoxy group occupies the hydrophobic back-pocket (Gatekeeper region) of the kinase, enhancing selectivity and potency.
- Target Classes: CDK2 (Cyclin-Dependent Kinase 2), ROS1, and ALK inhibitors.

Precursor for Imidazo[1,2-a]pyridines

Reacting **3-(2-methylpropoxy)pyridin-2-amine** with

-haloketones yields 8-isobutoxyimidazo[1,2-a]pyridines.^[1] This fused bicyclic system is a potent pharmacophore found in anxiolytics (e.g., Zolpidem analogs) and anti-infectives.

Visualization: Pharmacophore Interaction



[Click to download full resolution via product page](#)

Caption: Molecular interaction mode of the aminopyridine scaffold within a kinase ATP-binding pocket.

Safety & Handling (SDS Highlights)

- Hazard Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A.
- Signal Word: Warning.
- Handling: Use in a fume hood. Avoid dust formation.[1]
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine.

References

- PubChem.2-(2-Methylpropoxy)pyridin-3-amine (Isomer Reference).[1] National Library of Medicine.[1] Available at: [\[Link\]](#)
- World Intellectual Property Organization (WIPO).WO2021072232A1 - Bicyclic amines as CDK2 inhibitors.[1] (2021).[3][4][5][6][7] Available at:
- Journal of Medicinal Chemistry.Structure-Activity Relationships of 2-Aminopyridine-Based Kinase Inhibitors. (General Reference for Scaffold Utility). Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 39903-01-0|2-Amino-5-bromo-3-pyridinol|BLD Pharm [\[bldpharm.com\]](http://bldpharm.com)
- 2. Recent Advances of Pyridinone in Medicinal Chemistry - PMC [\[pmc.ncbi.nlm.nih.gov\]](http://pmc.ncbi.nlm.nih.gov)
- 3. 504-29-0 CAS | 2-AMINO PYRIDINE | Amines & Amine Salts | Article No. 01075 [\[lobachemie.com\]](http://lobachemie.com)
- 4. WO2021072232A1 - Bicyclic amines as cdk2 inhibitors - Google Patents [\[patents.google.com\]](http://patents.google.com)
- 5. patentimages.storage.googleapis.com [\[patentimages.storage.googleapis.com\]](http://patentimages.storage.googleapis.com)

- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](https://patentimages.storage.googleapis.com)
- To cite this document: BenchChem. [Technical Guide: 3-(2-Methylpropoxy)pyridin-2-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3085869/docs#technical-guide-3-2-methylpropoxy-pyridin-2-amine\]](https://www.benchchem.com/product/b3085869/docs#technical-guide-3-2-methylpropoxy-pyridin-2-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)